

Application Notes: Utilizing PAR-2 Activating Peptides in Skin Inflammation Models

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Compound of Interest

Compound Name: PAR-2 (1-6) (human)

Cat. No.: B15570757

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Introduction

Protease-Activated Receptor 2 (PAR-2), a member of the G protein-coupled receptor (GPCR) family, is a key sensor of extracellular proteases in the cellular microenvironment.^[1] It is widely expressed in various skin cells, including keratinocytes, sensory neurons, mast cells, and eosinophils.^[1] Activation of PAR-2 is increasingly implicated in the pathogenesis of various inflammatory skin diseases, such as atopic dermatitis (AD), psoriasis, rosacea, and chronic pruritus.^{[2][3][4]}

PAR-2 is uniquely activated through proteolytic cleavage of its extracellular N-terminus by serine proteases like trypsin, mast cell tryptase, or kallikreins (KLKs). This cleavage unmasks a new N-terminal sequence that acts as a "tethered ligand," binding to and activating the receptor. To study PAR-2 function without the need for enzymatic cleavage, synthetic peptides that mimic this tethered ligand have been developed. For human PAR-2, the activating peptide (AP) sequence is SLIGKV-NH₂, while the murine equivalent is SLIGRL-NH₂. These peptides serve as invaluable tools for researchers to directly and selectively activate PAR-2 in various experimental models, thereby elucidating its role in skin barrier function, inflammation, and itch transmission.

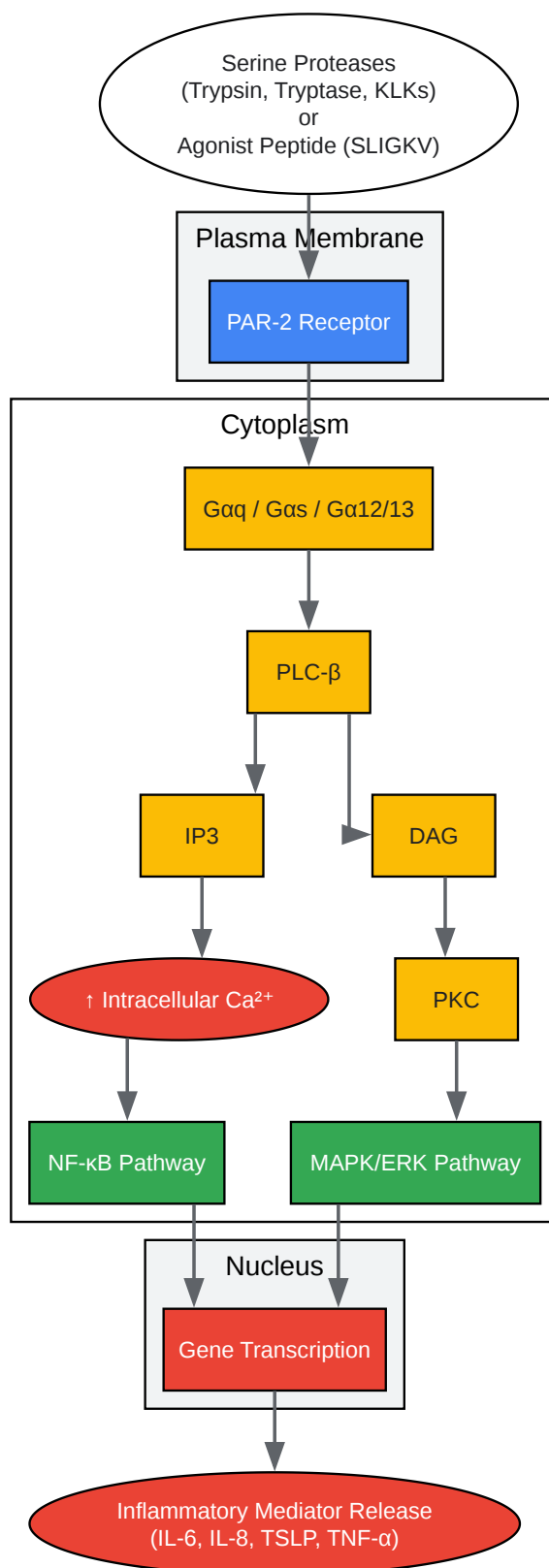
Key Applications

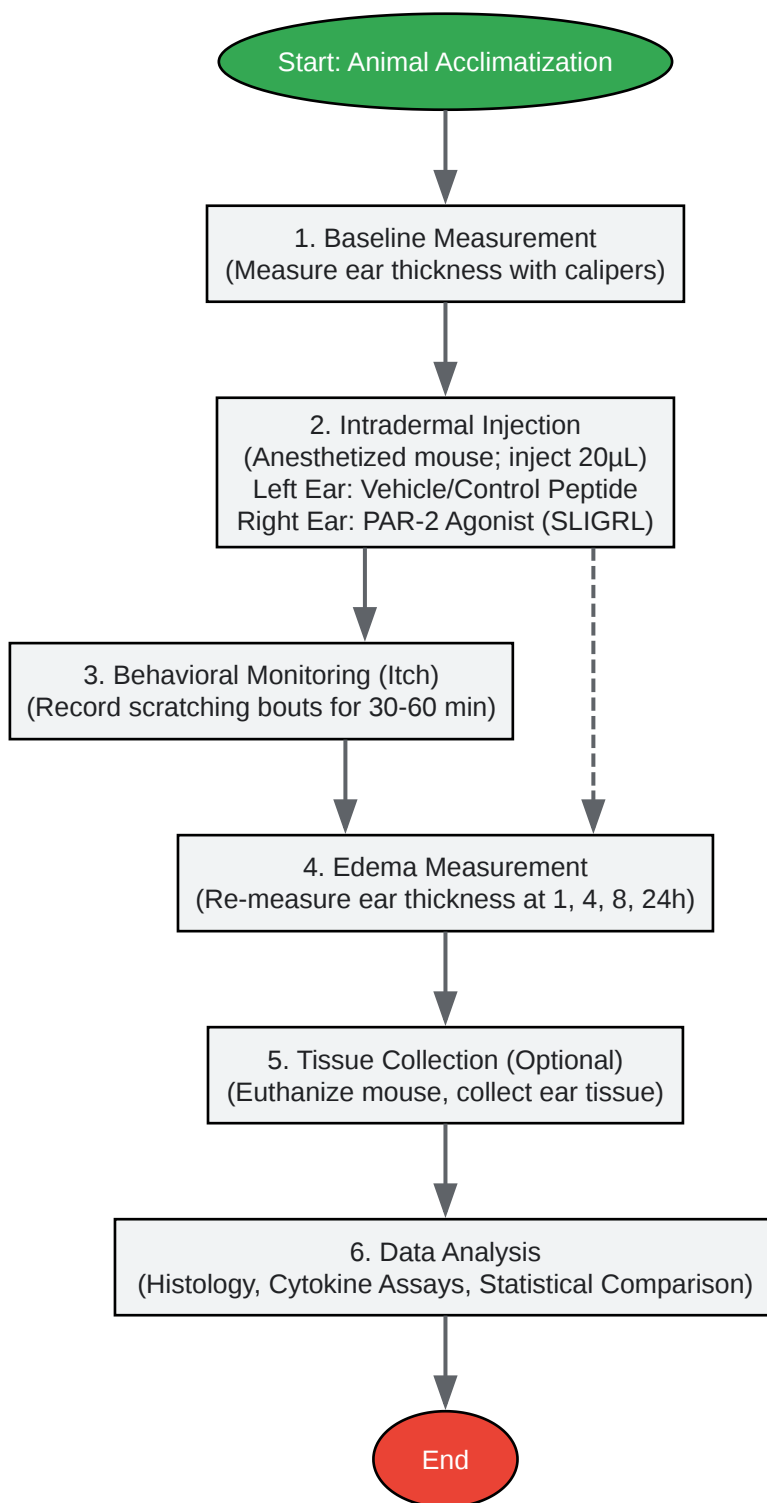
- Investigating Inflammatory Pathways: Activation of PAR-2 in keratinocytes triggers signaling cascades involving NF- κ B and MAPK, leading to the production of pro-inflammatory cytokines and chemokines like IL-6, IL-8, and Thymic Stromal Lymphopoietin (TSLP).

- **Modeling Atopic Dermatitis:** Murine models overexpressing PAR-2 develop an AD-like phenotype, and PAR-2 expression is elevated in the skin of AD patients. Using PAR-2 agonists can replicate key features of AD, including Th2-skewed inflammation and pruritus.
- **Studying Neurogenic Inflammation and Itch:** PAR-2 is a critical mediator of histamine-independent itch. Its activation on sensory nerve endings and keratinocytes contributes to the sensation of pruritus, making PAR-2 agonists essential for studying itch mechanisms.
- **Screening for Therapeutic Agents:** Skin inflammation models using PAR-2 agonists provide a robust platform for evaluating the efficacy of novel PAR-2 antagonists and other anti-inflammatory compounds.

PAR-2 Signaling Pathway in Keratinocytes

Upon activation by proteases or agonist peptides, PAR-2 initiates multiple intracellular signaling cascades. The receptor couples to several G proteins, primarily G α q, which activates Phospholipase C- β (PLC- β). This leads to the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG), resulting in intracellular calcium mobilization and Protein Kinase C (PKC) activation, respectively. These events converge on downstream pathways, including the Mitogen-Activated Protein Kinase (MAPK/ERK) and Nuclear Factor-kappa B (NF- κ B) pathways, culminating in the transcription and release of various inflammatory mediators.





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- To cite this document: BenchChem. [Application Notes: Utilizing PAR-2 Activating Peptides in Skin Inflammation Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15570757#using-par-2-1-6-human-in-a-skin-inflammation-model]

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